

A Technical Guide to the Solubility of Methyl Gentisate

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Compound of Interest

Compound Name: Methyl Gentisate

Cat. No.: B1195279

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For researchers, scientists, and professionals in drug development, a thorough understanding of the solubility of active compounds is fundamental. This guide provides an in-depth look at the solubility of **methyl gentisate** (also known as methyl 2,5-dihydroxybenzoate), a compound of interest for its various biological activities. Due to the limited availability of extensive quantitative data in publicly accessible literature, this guide presents the available qualitative and semi-quantitative data, alongside a comprehensive, generalized protocol for the experimental determination of its solubility.

Quantitative and Qualitative Solubility Data

Precise, quantitative solubility data for **methyl gentisate** across a wide range of organic solvents is not extensively documented. The available information is summarized in the table below. It is important to note that "slightly soluble" is a qualitative description and can vary between sources. The most concrete data point comes from a supplier, indicating high solubility in DMSO.

Table 1: Solubility of **Methyl Gentisate**

Solvent	Temperature (°C)	Solubility	Data Type
Dimethyl Sulfoxide (DMSO)	Not Specified	≥ 200 mg/mL[1][2]	Semi-quantitative
Methanol	Not Specified	Slightly Soluble[3]	Qualitative
Water	Not Specified	Soluble[4]	Qualitative

To provide a broader perspective for solvent selection in experimental work, the following table presents solubility data for the structurally related compound, gentisic acid. It is crucial to recognize that while these compounds share a phenolic acid moiety, their overall structures differ, and therefore, their solubilities may not be identical. This data is provided for reference purposes only.

Table 2: Solubility of Gentisic Acid (Reference Data)

Solvent	Solubility at 25 °C (g/100g of solvent)	Solubility at 40 °C (g/100g of solvent)
Water	0.85	1.55
Methanol	42.3	53.8
Ethanol	33.1	43.2
1-Propanol	27.2	36.4
2-Propanol	24.5	33.1
2-Butanone	26.9	38.2
Ethyl Acetate	15.1	22.4
Acetonitrile	13.9	20.1
Dimethylformamide (DMF)	68.4	81.2

Data for gentisic acid is adapted from a study by I. L. dos Ramos et al., published in Fluid Phase Equilibria, 2018.

Experimental Protocol for Solubility Determination

The following is a detailed, generalized protocol for determining the solubility of a compound like **methyl gentisate** using the widely accepted isothermal shake-flask method, followed by quantification.

1. Materials and Equipment

- **Methyl Gentisate** (high purity)
- Selected solvents (analytical grade)
- Analytical balance
- Glass vials with screw caps
- Thermostatic shaker bath
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a Gravimetric analysis setup (drying oven, desiccator).

2. Procedure

2.1. Preparation of Supersaturated Solutions:

- Add an excess amount of **methyl gentisate** to a series of glass vials. The excess solid should be visually apparent.
- Accurately pipette a known volume of the desired solvent into each vial.
- Securely cap the vials to prevent solvent evaporation.

2.2. Equilibration:

- Place the vials in a thermostatic shaker bath set to the desired temperature.

- Agitate the vials for a sufficient period (e.g., 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached. The system is considered to be at equilibrium when the concentration of the solute in the solution remains constant over time.

2.3. Sample Collection and Preparation:

- After equilibration, allow the vials to stand undisturbed in the thermostatic bath for a short period to allow the excess solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid.
- If necessary, dilute the clear filtrate with a known volume of the solvent to bring the concentration within the analytical range of the chosen quantification method.

2.4. Quantification:

Using HPLC:

- Prepare a series of standard solutions of **methyl gentisate** of known concentrations.
- Generate a calibration curve by injecting the standard solutions into the HPLC system and recording the peak areas.
- Inject the filtered and diluted sample solution and determine its concentration from the calibration curve.

Using Gravimetric Analysis:

- Accurately weigh a clean, dry evaporating dish.
- Pipette a known volume of the clear, saturated filtrate into the evaporating dish.
- Carefully evaporate the solvent in a fume hood or under a gentle stream of nitrogen.

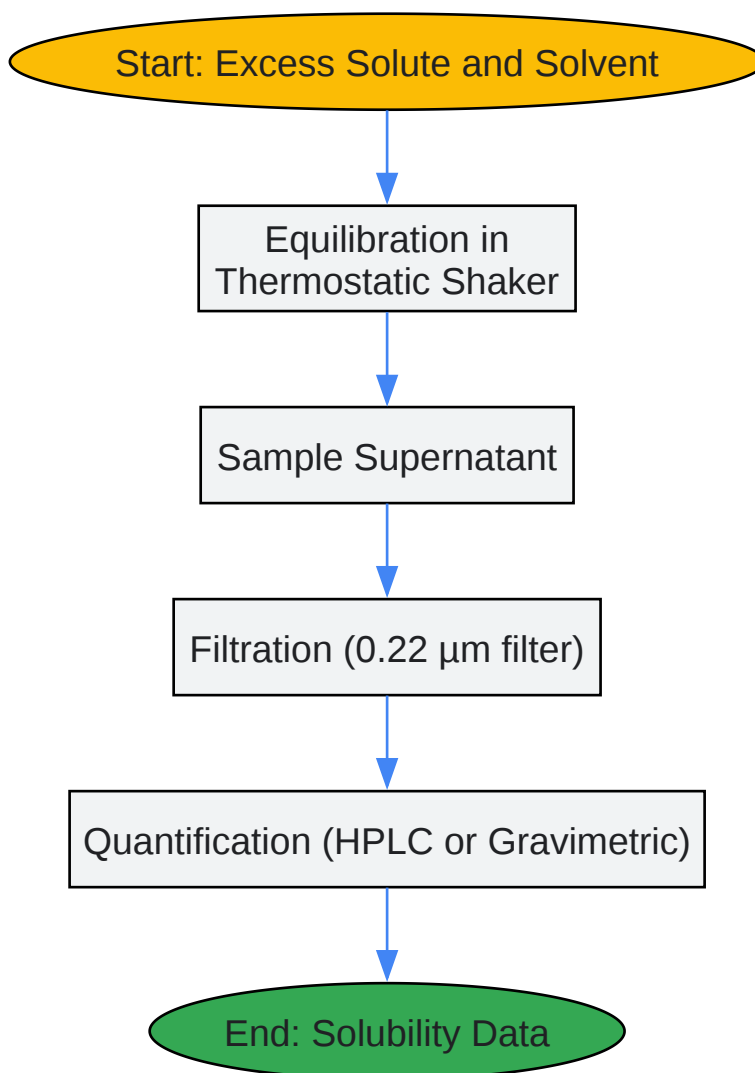
- Dry the residue in an oven at a temperature below the melting point of **methyl gentisate** until a constant weight is achieved.
- Cool the dish in a desiccator and weigh it. The difference between the final and initial weight of the dish gives the mass of the dissolved **methyl gentisate**.

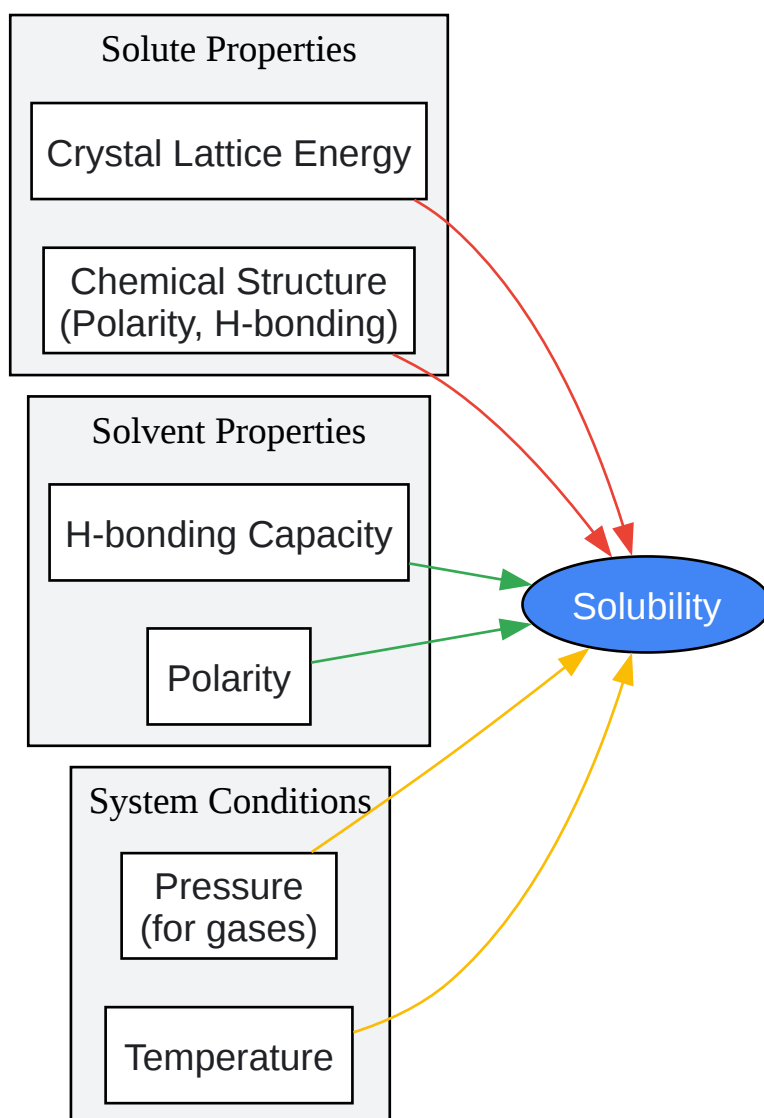
3. Calculation of Solubility

Calculate the solubility of **methyl gentisate** in the selected solvent at the specified temperature. The results are typically expressed in mg/mL, g/100g of solvent, or as a mole fraction.

Visualizing Key Concepts and Workflows

To further aid in the understanding of the processes and principles involved in solubility, the following diagrams have been generated.





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